

Solubility and stability of thiourea dioxide in water and organic solvents

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Compound of Interest

Compound Name: *Thiourea dioxide*

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Thiourea Dioxide: A Technical Guide to Solubility and Stability

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of **thiourea dioxide** (also known as formamidine sulfenic acid) in aqueous and organic media. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields where this versatile reducing agent is employed.

Core Properties of Thiourea Dioxide

Thiourea dioxide is a white, odorless crystalline powder. It is a stable compound under normal conditions but exhibits potent reducing properties, particularly in alkaline solutions or upon heating.^[1] This reactivity is primarily attributed to its decomposition to form highly reducing species.

Solubility Profile

The solubility of **thiourea dioxide** is a critical parameter for its application in various chemical processes. While readily soluble in water, its solubility in organic solvents is limited.

Table 1: Solubility of **Thiourea Dioxide**

Solvent	Temperature (°C)	Solubility
Water	20	26.7 g/L[1][2]
Water	20	30 g/L[3]
Water	Room Temperature	~27 g/L[4][5]
Ethanol	-	Soluble (quantitative data not available)[6]
Acetone	-	Soluble (quantitative data not available)[6]
Polar Organic Solvents	-	Generally soluble (quantitative data not available)[1]
Non-polar Solvents	-	Insoluble[1]
Ether	-	Insoluble[3]
Benzene	-	Insoluble[3]

Note: Conflicting reports exist regarding the solubility in organic solvents. While some sources claim general insolubility[7], others indicate solubility in polar organic solvents like ethanol and acetone.[1][6] Precise quantitative data for organic solvents is not readily available in the reviewed literature.

Stability and Decomposition

Thiourea dioxide is stable as a solid and in acidic to neutral aqueous solutions at room temperature.[1][8] However, its stability is significantly influenced by pH and temperature.

Key Stability Factors:

- pH: Decomposition is accelerated in alkaline media.[8][9]
- Temperature: Heating aqueous solutions, especially under alkaline conditions, promotes decomposition.[1][2]

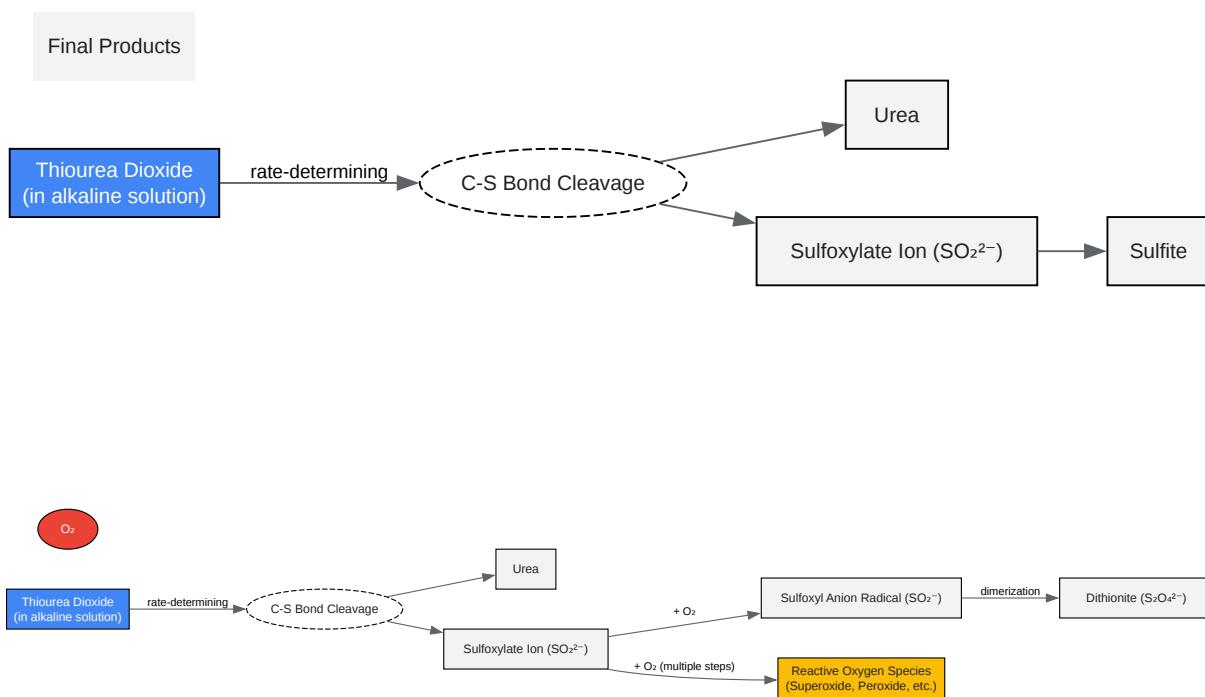
- Oxygen: The presence of oxygen influences the decomposition pathway, leading to different products compared to anaerobic conditions.[8][9]

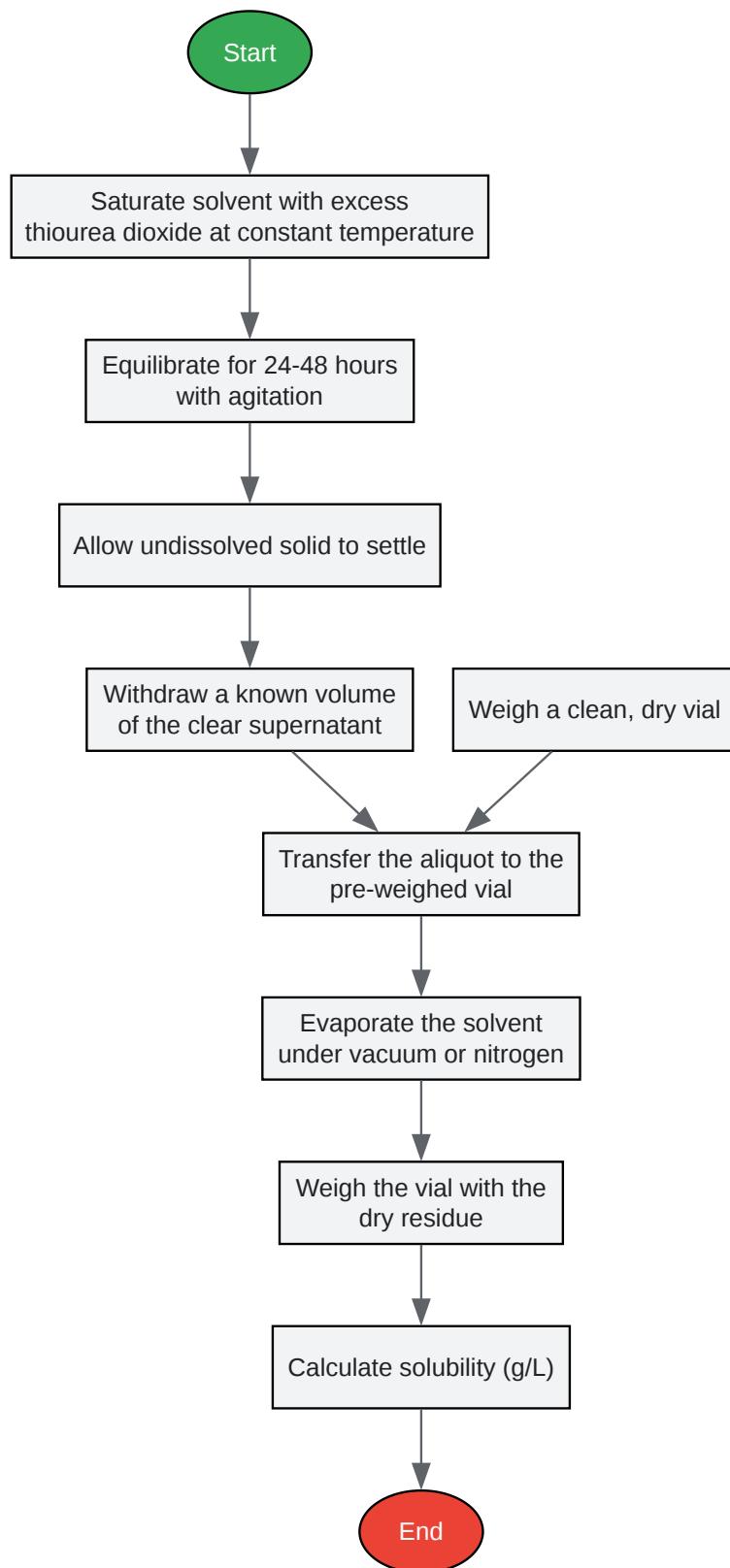
Decomposition Pathways

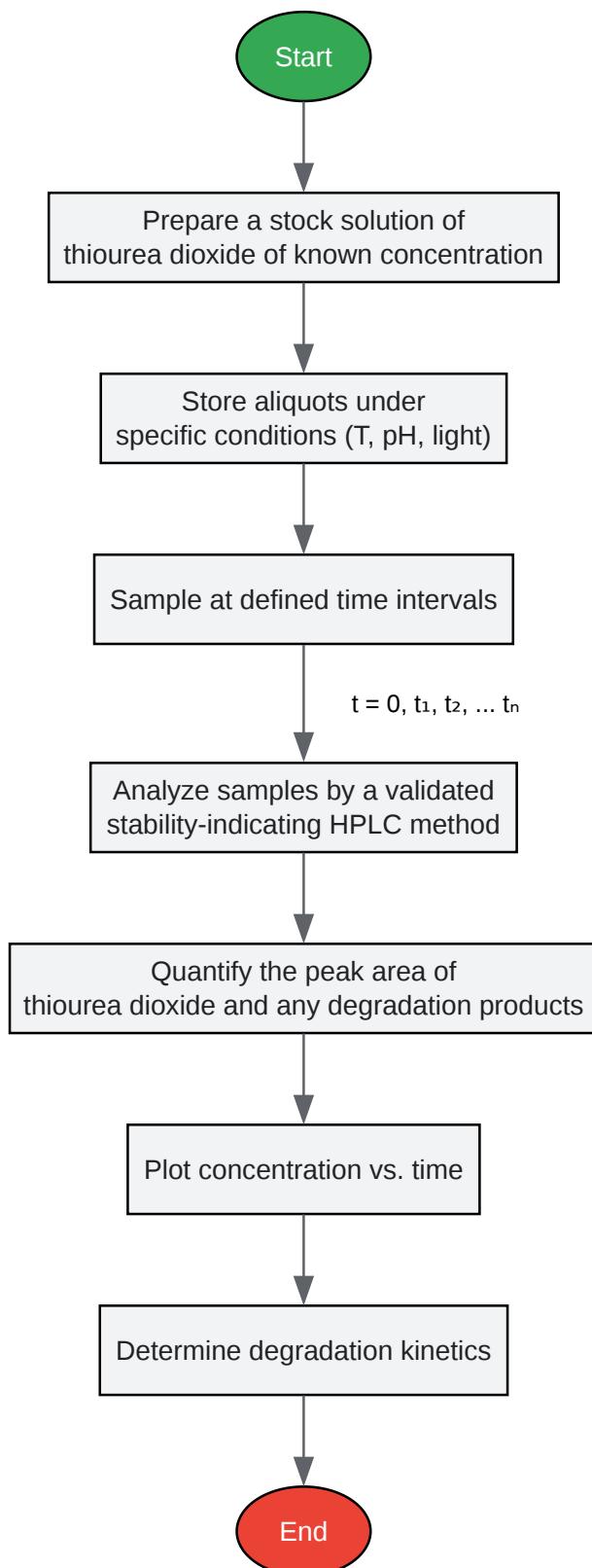
The decomposition of **thiourea dioxide** is a critical aspect of its reactivity, as the decomposition products are responsible for its reducing power. The pathway of decomposition is distinct under aerobic and anaerobic conditions, particularly in alkaline solutions.

The initial and rate-determining step in the decomposition of **thiourea dioxide** in alkaline solution is the cleavage of the carbon-sulfur bond. This heterolytic cleavage results in the formation of a urea residue and the sulfoxylate ion (SO_2^{2-}).[8][10]

In the absence of oxygen, the sulfoxylate ion is relatively stable. The primary decomposition products under these conditions are sulfite and urea.[8][9]







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